

# An In-depth Technical Guide to the Reactivity and Stability of Cyclopentanemethanol

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## Compound of Interest

Compound Name: *Cyclopentanemethanol*

Cat. No.: *B1346683*

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## Introduction

**Cyclopentanemethanol** (CAS No: 3637-61-4), a colorless liquid with a mild, sweet odor, is a valuable cyclic alcohol intermediate in the synthesis of a wide array of chemical entities, including active pharmaceutical ingredients (APIs).<sup>[1][2]</sup> Its structural motif, featuring a hydroxymethyl group attached to a cyclopentane ring, imparts a unique combination of reactivity and lipophilicity, making it a versatile building block in medicinal chemistry and fine chemical synthesis.<sup>[1][3]</sup> Understanding the reactivity and stability of **cyclopentanemethanol** is paramount for process optimization, formulation development, and ensuring the quality and safety of downstream products.

This technical guide provides a comprehensive overview of the reactivity and stability of **cyclopentanemethanol**, including key reaction pathways, degradation profiles under stress conditions, and detailed experimental protocols for its analysis.

## Physicochemical Properties

A summary of the key physicochemical properties of **cyclopentanemethanol** is presented in Table 1.

Table 1: Physicochemical Properties of **Cyclopentanemethanol**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	[4]
Molecular Weight	100.16 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	161-163 °C	[2]
Density	0.927 g/mL at 25 °C	[2]
Flash Point	62 °C	[2]
Water Solubility	Slightly soluble	[2]
pKa	~16-18 (estimated for primary alcohols)	

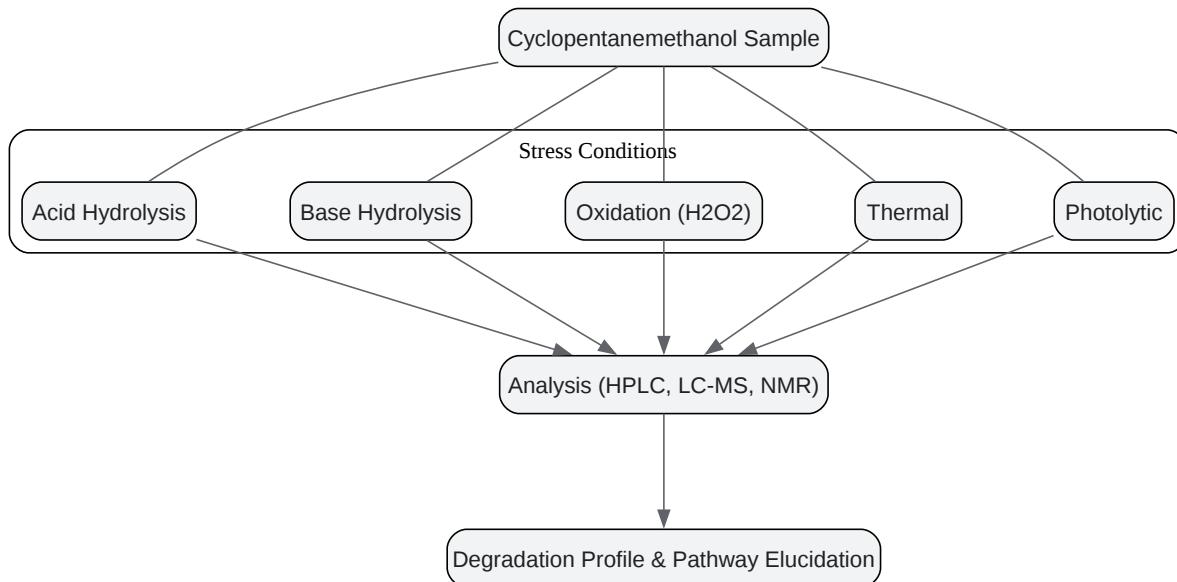
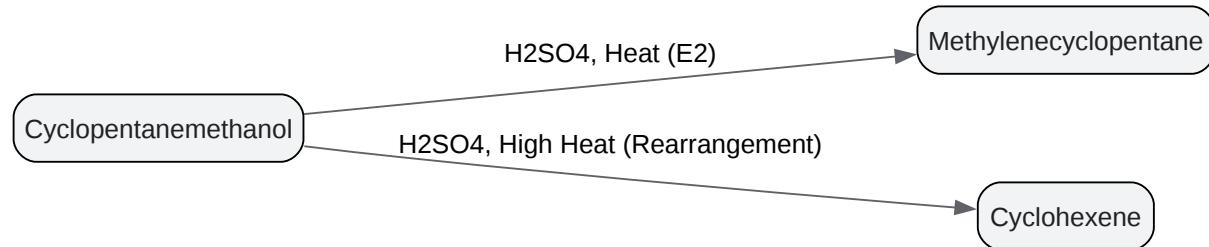
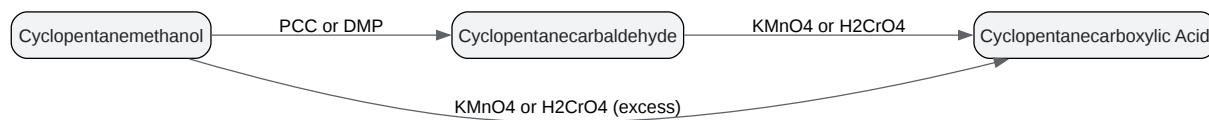
## Reactivity Profile

The reactivity of **cyclopentanemethanol** is primarily dictated by the hydroxyl group, which can undergo oxidation, dehydration, and esterification reactions.

### Oxidation

As a primary alcohol, **cyclopentanemethanol** can be oxidized to either cyclopentanecarbaldehyde or cyclopentanecarboxylic acid, depending on the oxidizing agent and reaction conditions.

- Partial Oxidation to Aldehyde: Mild oxidizing agents, such as pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP), selectively oxidize **cyclopentanemethanol** to cyclopentanecarbaldehyde.
- Full Oxidation to Carboxylic Acid: Strong oxidizing agents, like potassium permanganate (KMnO<sub>4</sub>) or chromic acid (H<sub>2</sub>CrO<sub>4</sub>), will oxidize **cyclopentanemethanol** to cyclopentanecarboxylic acid.



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